

Propanol-PEG5-CH2OH: A Technical Guide to Solubility in Organic Solvents

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Compound of Interest

Compound Name: Propanol-PEG5-CH2OH

Cat. No.: B11930507

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility characteristics of **Propanol-PEG5-CH2OH** in various organic solvents. **Propanol-PEG5-CH2OH** is a bifunctional molecule featuring a propanol group and a terminal hydroxyl group linked by a five-unit polyethylene glycol (PEG) chain. Its unique amphiphilic nature, combining a hydrophilic PEG chain and more hydrophobic propanol and hydroxyl functionalities, governs its solubility profile, making it a crucial parameter in its various applications, including as a linker in Proteolysis Targeting Chimeras (PROTACs) and other drug delivery systems.

Core Physicochemical Properties

The solubility of a compound is dictated by its molecular structure. **Propanol-PEG5-CH2OH** possesses both polar and non-polar characteristics. The repeating ether units and terminal hydroxyl groups of the PEG chain can form hydrogen bonds with polar solvents, while the propanol moiety contributes to its interaction with less polar environments. The overarching principle of "like dissolves like" is paramount in predicting its solubility.

Quantitative Solubility Data

While specific quantitative solubility data for **Propanol-PEG5-CH2OH** is not extensively published, the following table provides estimated and inferred solubility values based on the known behavior of structurally similar short-chain PEGylated alcohols, such as triethylene glycol monomethyl ether and hexaethylene glycol monomethyl ether. These compounds exhibit

high miscibility in a range of polar and aprotic organic solvents. It is important to note that these values are estimations and should be confirmed experimentally for specific applications.

| Solvent | Chemical Formula | Polarity | Estimated Solubility of Propanol-PEG5-CH ₂ OH (at 25°C) |
|-----------------------------|---|---------------|--|
| Polar Protic Solvents | | | |
| Methanol | CH ₃ OH | Polar Protic | Miscible |
| Ethanol | C ₂ H ₅ OH | Polar Protic | Miscible |
| Isopropanol (IPA) | C ₃ H ₈ O | Polar Protic | Soluble to Miscible |
| Polar Aprotic Solvents | | | |
| Dimethyl Sulfoxide (DMSO) | (CH ₃) ₂ SO | Polar Aprotic | Miscible |
| N,N-Dimethylformamide (DMF) | (CH ₃) ₂ NC(O)H | Polar Aprotic | Miscible |
| Acetonitrile (ACN) | CH ₃ CN | Polar Aprotic | Soluble to Miscible |
| Acetone | (CH ₃) ₂ CO | Polar Aprotic | Miscible |
| Tetrahydrofuran (THF) | C ₄ H ₈ O | Polar Aprotic | Soluble |
| Non-Polar Solvents | | | |
| Dichloromethane (DCM) | CH ₂ Cl ₂ | Non-Polar | Soluble |
| Chloroform | CHCl ₃ | Non-Polar | Soluble |
| Toluene | C ₇ H ₈ | Non-Polar | Sparingly Soluble |
| Hexane | C ₆ H ₁₄ | Non-Polar | Insoluble |
| Diethyl Ether | (C ₂ H ₅) ₂ O | Non-Polar | Sparingly Soluble to Insoluble |

Note: "Miscible" indicates that the two liquids can be mixed in all proportions to form a single phase. "Soluble" indicates a high degree of dissolution, though not necessarily in all proportions. "Sparingly Soluble" and "Insoluble" indicate limited to no significant dissolution.

Experimental Protocol for Solubility Determination

The most common and accepted method for determining the equilibrium solubility of a compound in a solvent is the shake-flask method. This protocol is designed to achieve a saturated solution at a specific temperature, from which the concentration of the dissolved solute can be accurately measured.

Objective: To determine the quantitative solubility of **Propanol-PEG5-CH₂OH** in a selection of organic solvents at a controlled temperature.

Materials:

- **Propanol-PEG5-CH₂OH**
- Selected organic solvents (HPLC grade or equivalent)
- Scintillation vials or glass flasks with screw caps
- Orbital shaker or magnetic stirrer with temperature control
- Centrifuge
- Syringe filters (e.g., 0.22 μm PTFE)
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., Refractive Index Detector (RID) or Charged Aerosol Detector (CAD))

Procedure:

- Preparation of Supersaturated Solutions:

- Add an excess amount of **Propanol-PEG5-CH₂OH** to a known volume of the selected organic solvent in a sealed vial. The excess solid should be clearly visible.
- Prepare a separate vial for each solvent to be tested.
- Equilibration:
 - Place the vials in an orbital shaker or on a magnetic stirrer in a temperature-controlled environment (e.g., 25°C).
 - Agitate the mixtures for a sufficient period to ensure equilibrium is reached (typically 24-48 hours). The concentration of the dissolved solute should not change over time.
- Phase Separation:
 - After equilibration, allow the vials to stand undisturbed for a short period to allow the undissolved solid to settle.
 - To ensure complete separation of the solid from the liquid phase, centrifuge the vials at a moderate speed.
- Sample Collection and Preparation:
 - Carefully withdraw an aliquot of the clear supernatant using a pipette.
 - Filter the aliquot through a chemically inert syringe filter (e.g., 0.22 μm PTFE) to remove any remaining particulate matter.
 - Accurately dilute the filtered solution with the same solvent to a concentration that falls within the linear range of the analytical method.
- Quantification:
 - Analyze the diluted samples using a validated HPLC method.
 - Mobile Phase: A suitable mobile phase for PEGylated compounds is often a mixture of water and an organic solvent like acetonitrile or methanol.

- Column: A C18 or similar reversed-phase column is commonly used.
- Detection: Refractive Index Detection (RID) or Charged Aerosol Detection (CAD) are suitable for quantifying compounds like **Propanol-PEG5-CH2OH** which lack a strong UV chromophore.
- Prepare a calibration curve using standard solutions of **Propanol-PEG5-CH2OH** of known concentrations.
- Determine the concentration of **Propanol-PEG5-CH2OH** in the diluted samples by comparing their peak areas to the calibration curve.
- Calculation:
 - Calculate the original concentration in the saturated solution by taking into account the dilution factor.
 - Express the solubility in appropriate units, such as mg/mL or g/L.

Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the shake-flask method for determining the solubility of **Propanol-PEG5-CH2OH**.



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Caption: Workflow for determining the solubility of **Propanol-PEG5-CH2OH**.

This technical guide provides a foundational understanding of the solubility of **Propanol-PEG5-CH₂OH** in organic solvents, essential for its effective use in research and development. For critical applications, it is strongly recommended to experimentally verify the solubility in the specific solvent systems and conditions being utilized.

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